

Solubility Data and Process Parameters of Hydroxylamine Phosphate

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Compound of Interest

Compound Name: *hydroxylamine;phosphoric acid*

Cat. No.: *B12057555*

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Technical Guide for Process Researchers & Safety Engineers

Executive Summary & Chemical Identity

Hydroxylamine Phosphate (HAP) is a critical intermediate, primarily utilized in the production of Caprolactam via the HPO process.[1] Unlike its sulfate or chloride counterparts, HAP is rarely isolated as a dry commodity chemical due to its high solubility and thermal instability. It is most commonly manipulated as a phosphate-buffered aqueous solution.

- IUPAC Name: Hydroxylammonium phosphate (3:1)
- CAS Number: 20845-01-6[2][3][4][5]
- Formula:
- Molecular Weight: 197.08 g/mol [2]
- Appearance: White crystalline solid (when isolated), typically handled as a clear, colorless solution.

Solubility Profile in Aqueous Solutions

Quantitative Solubility Data

While precise solubility curves for HAP are proprietary to licensors of the HPO process (e.g., DSM, Sinopec), operational windows can be derived from process patents and saturation limits.

Status: Freely Soluble HAP exhibits significantly higher solubility than Hydroxylamine Sulfate (HAS), which is limited to ~63 g/100g water at 20°C. HAP solutions are often generated in situ at concentrations exceeding 20 wt% without precipitation, provided the solution remains acidic (buffered with

).

Typical Industrial Operating Concentrations (Working Solubility)

The following data represents stable "working concentrations" found in continuous reactor effluents. These values function as a safe lower-bound for solubility limits.

Parameter	Concentration Range	Context	Source
Molar Concentration	0.66 – 0.89 mol/kg	Reactor Effluent (50-60°C)	DSM HPO Patents [1, 2]
Mass Fraction	~13.0 – 17.5 wt%	Continuous Process Stream	Derived from Molar Data
Saturation Limit	> 50 wt% (Est.)	Metastable Zone	Theoretical Estimate*

*Note: High-concentration solutions (>30 wt%) are thermodynamically possible but kinetically hazardous due to the risk of autocatalytic decomposition.

The Buffer Effect

In aqueous media, HAP does not exist as a simple salt solution but as part of a complex equilibrium involving phosphoric acid and mono/dihydrogen phosphate ions.

- Low pH (< 2): High solubility; species exist predominantly as

and

.

- Neutral pH: Solubility decreases; risk of disproportionation increases.

Experimental Protocol: Determination of Solubility

Warning: Hydroxylamine salts are potential explosives. Never concentrate solutions to dryness without a blast shield. Do not use metal spatulas (Fe/Cu catalyze decomposition).

Method: Laser-Monitored Polythermal Method

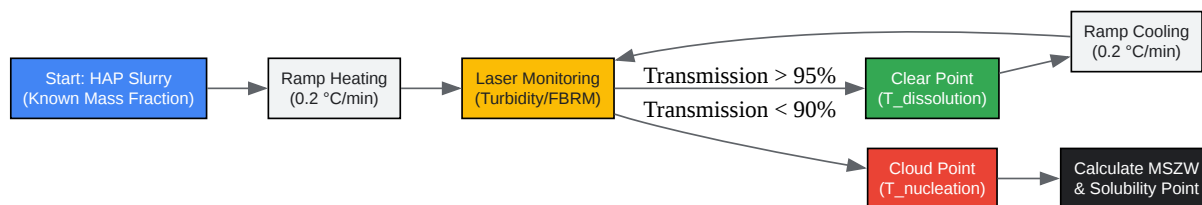
For researchers requiring precise saturation points, the Polythermal Method is superior to gravimetric analysis due to the hygroscopic and unstable nature of the solid.

Workflow:

- Preparation: Prepare a suspension of HAP in 1.5 M
(to mimic process conditions) inside a jacketed glass reactor.
- Ramping: Heat the slurry at a slow rate (0.2 °C/min) while stirring.
- Detection: Use a Focused Beam Reflectance Measurement (FBRM) probe or a turbidity meter to detect the "Clear Point" (dissolution temperature).
- Recrystallization: Cool at 0.2 °C/min to detect the "Cloud Point" (nucleation temperature).
- Metastable Zone Width (MSZW): The difference between Clear and Cloud points defines the safe operating window.

Experimental Workflow Diagram

The following diagram outlines the logic for determining the solubility limit safely.



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Caption: Polythermal method for determining HAP solubility limits and Metastable Zone Width (MSZW).

Stability & Safety Profile

The solubility of HAP cannot be discussed without addressing its stability. The compound is prone to autocatalytic decomposition at high concentrations or temperatures.

Thermal Decomposition

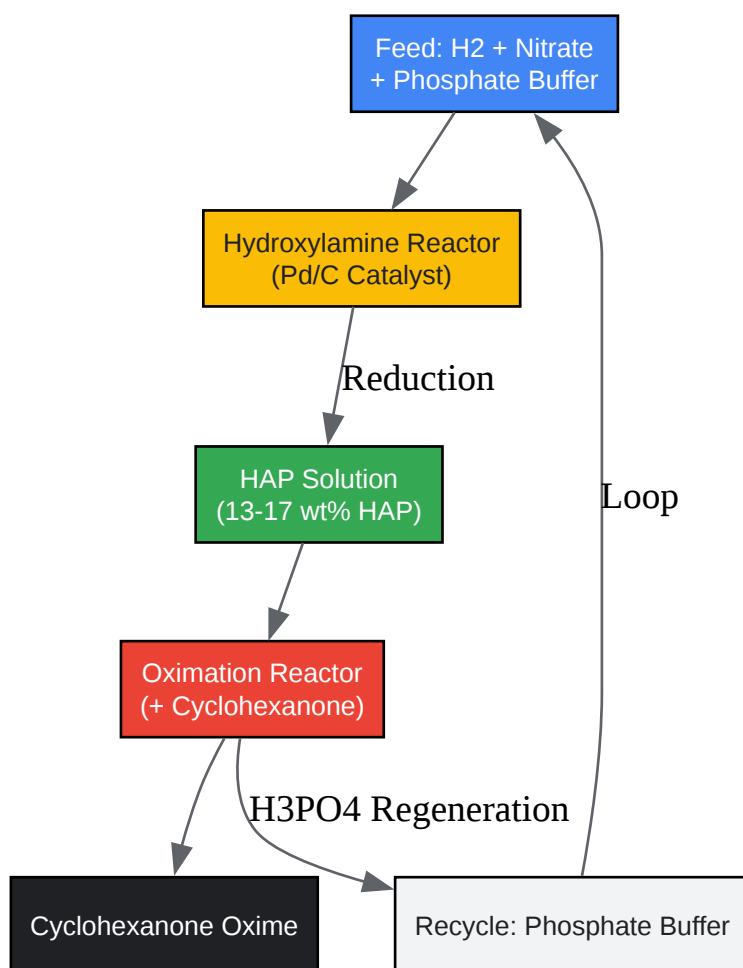
- Onset Temperature: Decomposition begins measurably > 50°C in solution; solid melts/decomposes at 169-171°C [3].
- Mechanism: Internal oxidation-reduction.[6][7]
- Catalysts: Heavy metals (,) drastically lower the decomposition onset temperature.

Storage Recommendations

- Temperature: Store solutions < 40°C.
- Materials: Passivated Stainless Steel (316L) or Glass/Teflon. Avoid Carbon Steel.
- Stabilizers: Industrial solutions often contain chelating agents (e.g., EDTA) to sequester metal ions.

Industrial Context: The HPO Process

Understanding the solubility of HAP is most relevant in the context of the DSM-HPO process, where it acts as an oxygen carrier.



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Caption: Role of Hydroxylamine Phosphate solubility in the cyclic DSM-HPO Caprolactam synthesis process.

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